

# Application Note: Quantification of Solavetivone using Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: Solavetivone

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## Introduction

**Solavetivone**, a sesquiterpenoid phytoalexin, is a key defense compound in solanaceous plants, exhibiting a range of biological activities, including antimicrobial and anticancer properties. Accurate and precise quantification of **solavetivone** in various matrices, such as plant tissues, cell cultures, and pharmaceutical formulations, is crucial for research and development. Gas chromatography-mass spectrometry (GC-MS) offers a highly sensitive and selective method for the analysis of volatile and semi-volatile compounds like **solavetivone**. This application note provides a detailed protocol for the quantification of **solavetivone** using GC-MS, including sample preparation, instrument parameters, and method validation guidelines.

## Experimental Protocols

This section details the materials and methods for the extraction and quantification of **solavetivone**.

## Materials and Reagents

- **Solavetivone** standard (purity  $\geq 95\%$ )
- Hexane (GC grade)

- Ethyl acetate (GC grade)
- Methanol (GC grade)
- Anhydrous sodium sulfate
- Deionized water
- Nitrogen gas (high purity)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

## Sample Preparation: Extraction of Solavetivone

The following protocol describes a liquid-liquid extraction (LLE) method suitable for plant materials. For other matrices, the protocol may need to be adapted.

- Homogenization: Weigh 1-2 g of fresh plant material (e.g., leaves, tubers) and homogenize in 10 mL of a methanol/water (80:20, v/v) solution.
- Sonication: Sonicate the homogenate for 20 minutes in an ultrasonic bath.
- Centrifugation: Centrifuge the mixture at 4000 rpm for 15 minutes.
- Supernatant Collection: Carefully collect the supernatant.
- Extraction: Add 10 mL of hexane to the supernatant and vortex for 2 minutes. Allow the layers to separate.
- Organic Phase Collection: Collect the upper hexane layer. Repeat the extraction step twice more with fresh hexane.
- Drying: Pool the hexane extracts and dry over anhydrous sodium sulfate.
- Concentration: Evaporate the solvent under a gentle stream of nitrogen gas until a final volume of 1 mL is reached.
- Storage: Transfer the extract to a GC vial and store at -20°C until analysis.

For cleaner samples or different matrices, Solid Phase Extraction (SPE) can be employed.

## GC-MS Instrumentation and Conditions

The following parameters are recommended for the analysis of **solavetivone**. These may be optimized for specific instruments.

Parameter	Recommended Setting
Gas Chromatograph	
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250°C
Injection Volume	1 µL
Injection Mode	Splitless
Oven Program	Initial temperature 60°C for 2 min, ramp at 10°C/min to 280°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM) and/or Full Scan (m/z 50-400)
SIM Ions (Quantifier/Qualifier)	To be determined from the mass spectrum of a pure solavetivone standard. Likely prominent ions would be the molecular ion and major fragment ions.

## Data Presentation: Quantitative Performance

The following tables summarize the typical quantitative performance of a validated GC-MS method for **solavetivone** analysis. These values are illustrative and should be determined experimentally for each specific method and instrument.

Table 1: Method Validation Parameters for **Solavetivone** Quantification

Parameter	Typical Value
Linearity (R <sup>2</sup> )	> 0.995
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.05 - 0.5 µg/mL

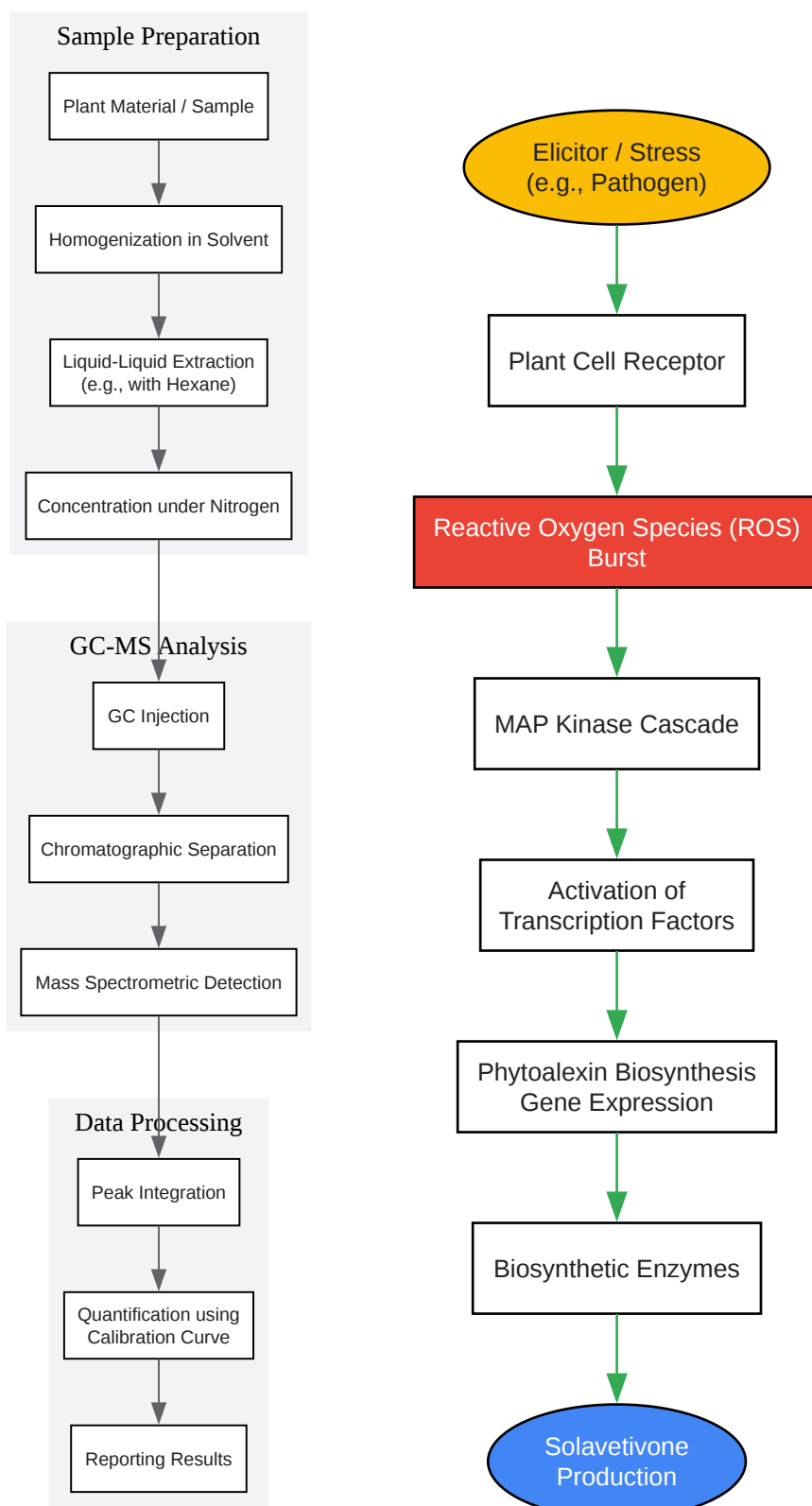
Table 2: Recovery Study for **Solavetivone** in a Spiked Matrix

Spiked Concentration (µg/mL)	Mean Recovery (%)	Relative Standard Deviation (RSD, %)
0.5	92.5	4.8
5.0	95.2	3.1
50.0	98.1	2.5

## Mandatory Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **solavetivone** using GC-MS.



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